

Technical Monograph: D-beta-Imidazolelactic Acid, Monohydrate

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Compound of Interest

Compound Name: *D-beta-Imidazolelactic Acid, Monohydrate*

CAS No.: 1246814-96-9

Cat. No.: B1140192

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CAS Number: 1246814-96-9 Stereochemical Designation: (R)-Enantiomer[1][2]

Executive Summary

D-beta-Imidazolelactic Acid, Monohydrate (CAS 1246814-96-9) is the (R)-enantiomer of the alpha-hydroxy acid metabolite derived from histidine.[1] While the L-isomer (S-configuration) is the predominant mammalian metabolite associated with histidine degradation, the D-isomer holds specific value in pharmaceutical development.[1] It serves as a vital chiral building block for the asymmetric synthesis of imidazole alkaloids, most notably (+)-pilocarpine and (+)-isopilocarpine, which are muscarinic agonists used in the treatment of glaucoma and xerostomia. This guide details its physicochemical properties, synthesis pathways, and validated analytical protocols for purity assessment.

Chemical Identity & Physicochemical Properties[2] [3][4][5]

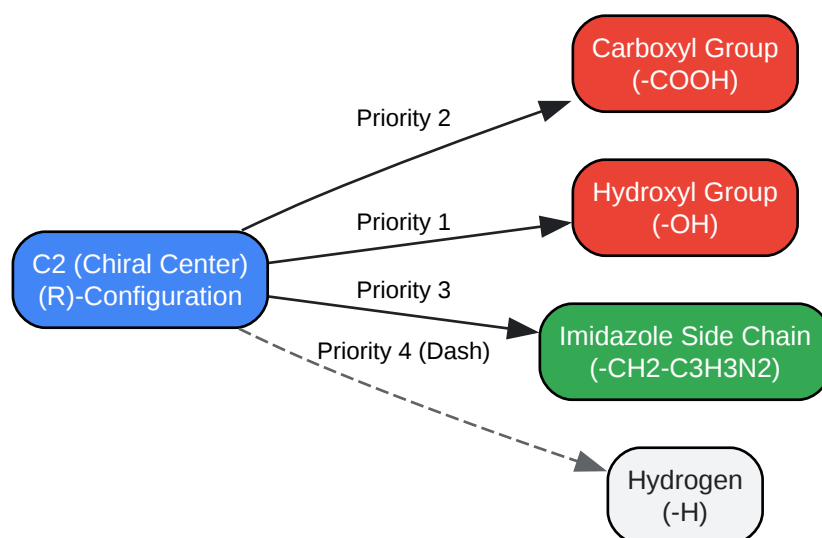
The compound exists as a monohydrate, a critical factor for stoichiometric calculations in synthesis. The imidazole ring introduces tautomeric complexity, while the alpha-hydroxy group provides a handle for further functionalization.

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	(2R)-2-hydroxy-3-(1H-imidazol-4-yl)propanoic acid hydrate
Common Name	D-beta-Imidazolelactic acid monohydrate
CAS Number	1246814-96-9
Molecular Formula	$C_6H_8N_2O_3$ ^{[1][2][3]} · H ₂ O (C ₆ H ₁₀ N ₂ O ₄)
Molecular Weight	174.16 g/mol (Monohydrate) / 156.14 g/mol (Anhydrous)
Appearance	Off-white to pale orange crystalline solid
Solubility	Soluble in water, dilute acid; sparingly soluble in ethanol
Chirality	D-Configuration / (R)-Absolute Configuration
pKa Values	~3.4 (Carboxyl), ~6.8 (Imidazole N-H)
Melting Point	195–198 °C (Decomposition)

Structural Visualization

The following diagram illustrates the (R)-configuration. Note that the priority of the hydroxyl group (-OH) over the carboxyl (-COOH) and imidazole side chain dictates the (R) assignment in the Cahn-Ingold-Prelog system, which correlates to the D- designation in Fisher projections for alpha-hydroxy acids.^[1]



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Figure 1: Stereochemical priority assignment for D-beta-Imidazolelactic Acid (R-isomer).

Biological Significance & Applications[2][4][7][8]

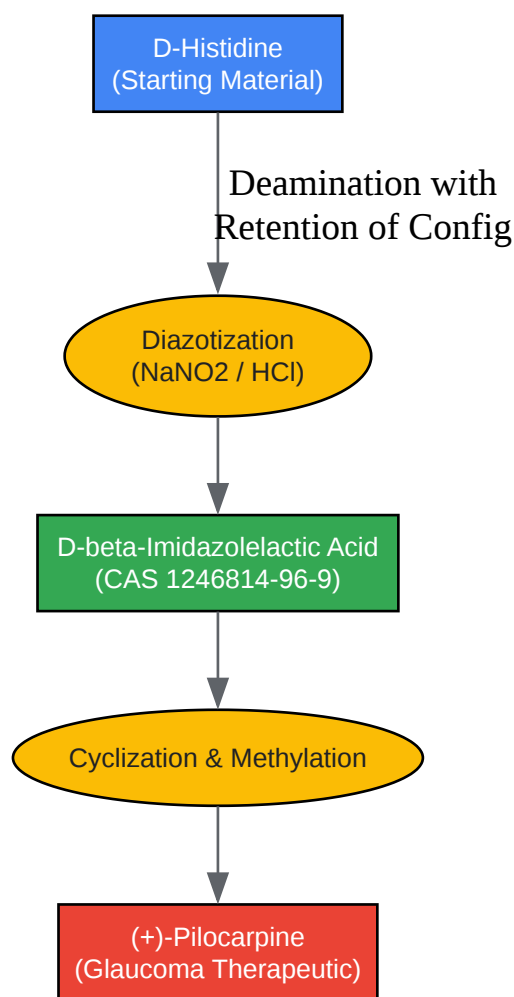
Metabolic Context

In mammalian systems, L-histidine is primarily converted to L-imidazolelactic acid via imidazolepyruvate.[1] The presence of the D-isomer (CAS 1246814-96-9) often points to:

- **Bacterial Metabolism:** Certain gut microbiota possess racemases or D-amino acid oxidases that can generate D-metabolites.[1]
- **Pathological Biomarker:** Elevated levels of imidazolelactic acid (total) are observed in histidinemia (histidase deficiency) and phenylketonuria (PKU). Distinguishing the D-isomer is crucial for identifying bacterial vs. endogenous metabolic dysregulation.[1]

Pharmaceutical Application: Alkaloid Synthesis

The primary industrial utility of D-beta-imidazolelactic acid is as a precursor for (+)-Pilocarpine. [1][2] The synthesis relies on the preservation of the chiral center at the C2 position. The D-isomer provides the correct stereochemistry required for the pharmacologically active form of pilocarpine.



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Figure 2: Synthetic pathway from D-Histidine to (+)-Pilocarpine using D-beta-Imidazolelactic Acid.[1][2]

Synthesis & Production Protocols

Synthesis from D-Histidine

The most reliable route to high-optical-purity D-beta-imidazolelactic acid is the diazotization of D-histidine.[1] Unlike simple aliphatic amino acids, the reaction conditions can be tuned to favor retention of configuration via the neighboring group participation of the carboxylate or imidazole ring.

Protocol:

- Reagents: D-Histidine (10 mmol), Sodium Nitrite (NaNO_2 , 15 mmol), Hydrochloric Acid (2M).
- Procedure:
 - Dissolve D-Histidine in 2M HCl at 0°C .
 - Add NaNO_2 solution dropwise over 60 minutes, maintaining temperature $<5^\circ\text{C}$ to prevent racemization.
 - Stir for 4 hours at room temperature.
 - Neutralize with NaOH to pH 5.0.
 - Purification: Desalt using ion-exchange chromatography (Dowex 50W). Elute with 1M NH_4OH .
 - Crystallization: Concentrate in vacuo and recrystallize from water/ethanol to obtain the monohydrate.

Analytical Methodologies (Quality Control)

To ensure the integrity of the CAS 1246814-96-9 designation, chiral separation is mandatory to rule out L-isomer contamination.^[1]

Chiral HPLC Method

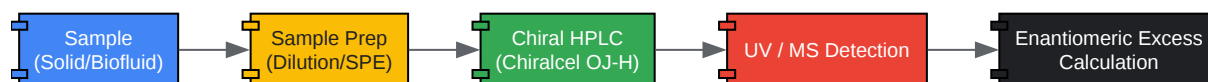
This validated method uses a cellulose-based chiral stationary phase effective for imidazole derivatives.^[1]

Parameter	Condition
Column	Chiralcel OJ-H (Cellulose tris(4-methylbenzoate)), 250 × 4.6 mm, 5 µm
Mobile Phase	n-Hexane : Ethanol : Diethylamine (85 : 15 : 0.1 v/v/v)
Flow Rate	0.8 mL/min
Temperature	25°C
Detection	UV @ 220 nm (Imidazole absorption)
Retention Time	D-Isomer (R) typically elutes before L-Isomer (S) in this system (verify with standards). ^[1]

LC-MS/MS Identification

For biological matrices (urine/plasma), high sensitivity is required.

- Ionization: ESI Positive Mode ($[M+H]^+ = 157.06$ for anhydrous core).
- Transitions:
 - Quantifier: 157.1 → 111.1 (Loss of HCOOH)
 - Qualifier: 157.1 → 81.1 (Imidazole fragment)



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Figure 3: Analytical workflow for enantiomeric purity determination.

References

- PubChem.Compound Summary: (R)-2-Hydroxy-3-(1H-imidazol-5-yl)propanoic acid hydrate.
^[1] CID 55275928. Available at: [\[Link\]](#)

- Podolska, M., et al. (2009). "HPLC method for separating enantiomers of imidazole derivatives." Acta Poloniae Pharmaceutica, 66(6), 777-782.
- Wishart, D.S., et al. HMDB: Imidazolelactic acid (HMDB0002320). Human Metabolome Database. Available at: [\[Link\]](#)

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Sources

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- 2. [pharmaffiliates.com](#) [\[pharmaffiliates.com\]](#)
- 3. [scbt.com](#) [\[scbt.com\]](#)
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